

Application Notes and Protocols for Immunohistochemistry Using Triamcinolone

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Compound of Interest

Compound Name: *Triamcinolone Benetonide*

Cat. No.: *B1662750*

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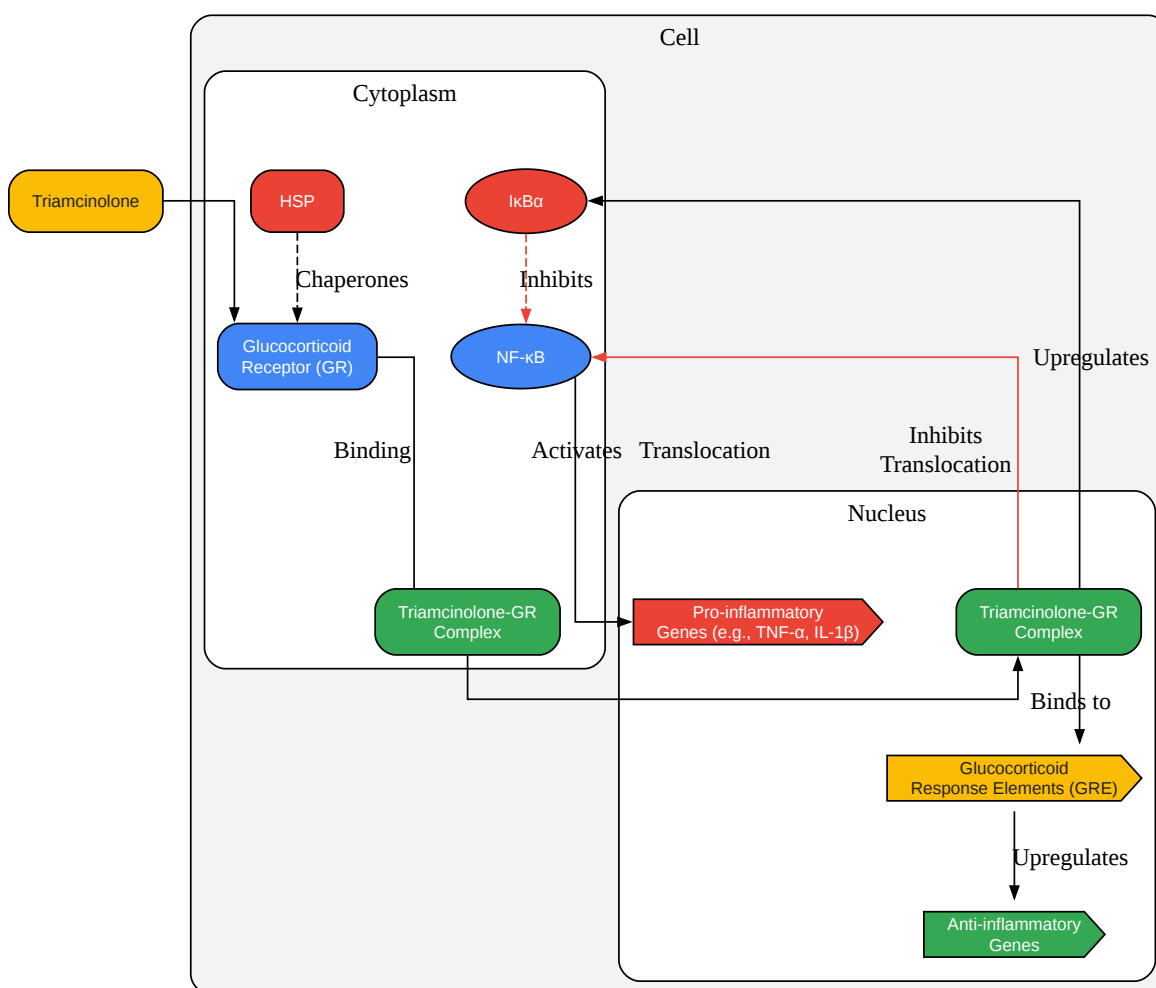
For Researchers, Scientists, and Drug Development Professionals

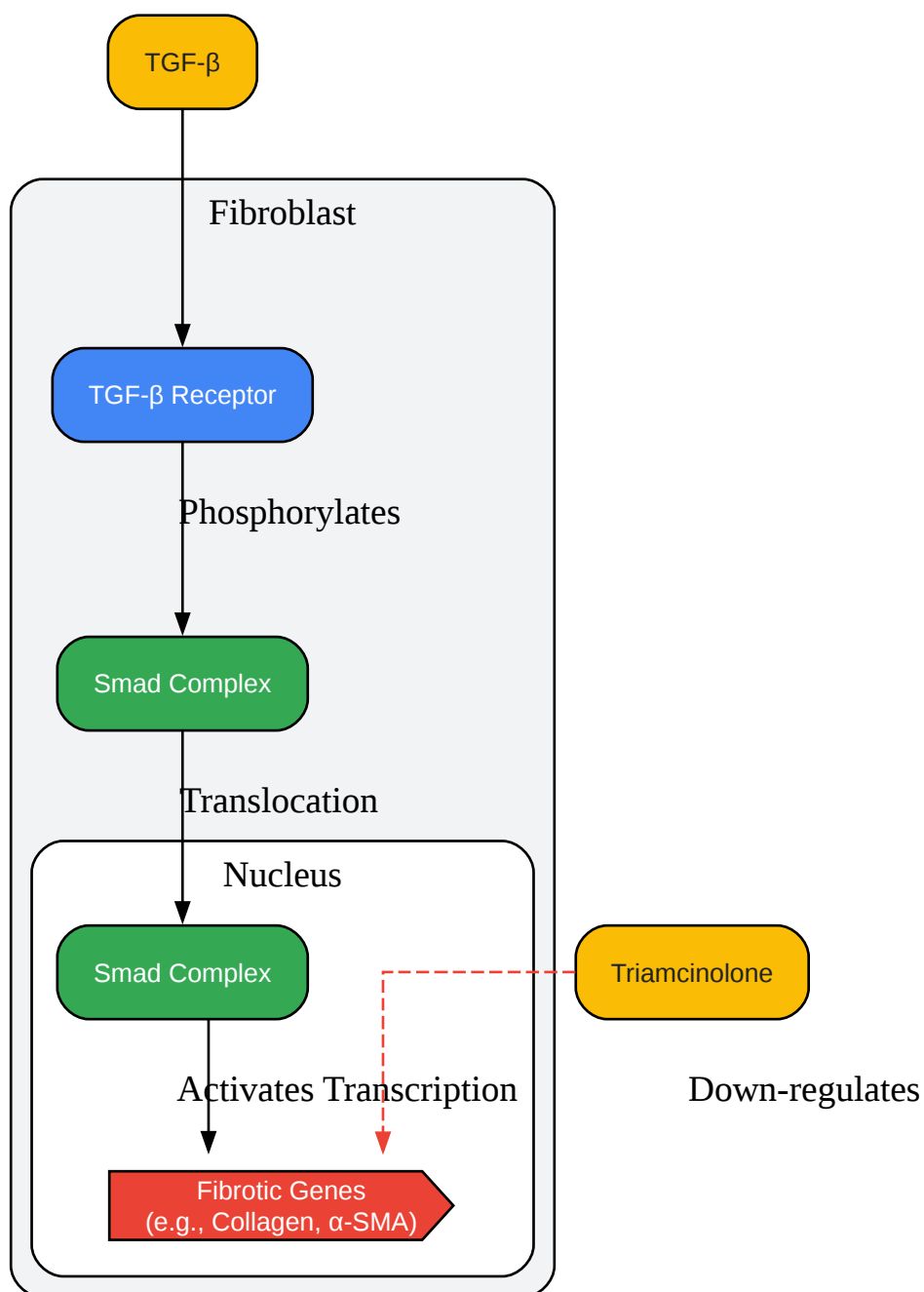
Introduction

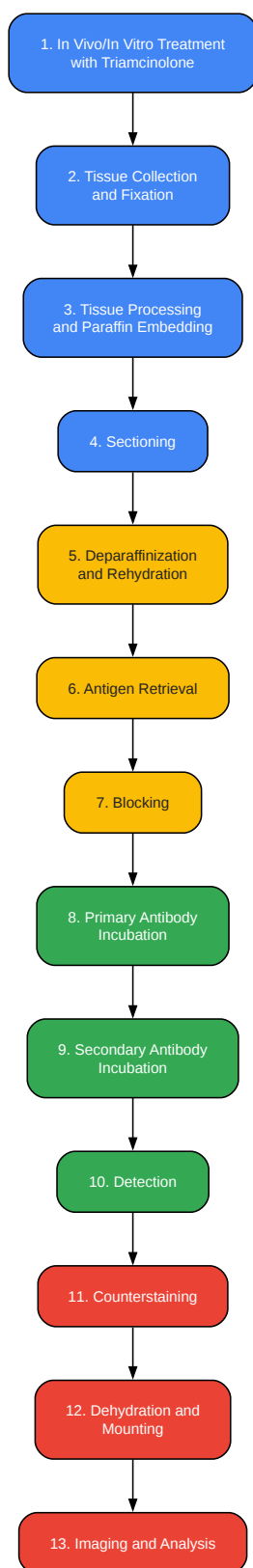
Triamcinolone, a synthetic corticosteroid, and its derivatives like triamcinolone acetonide, are potent anti-inflammatory and immunosuppressive agents. Their therapeutic effects are primarily mediated through the glucocorticoid receptor, leading to the modulation of gene expression and interference with inflammatory signaling pathways. In research and drug development, immunohistochemistry (IHC) is a critical technique to visualize and quantify the effects of triamcinolone on specific protein markers within tissue samples. These application notes provide detailed protocols and data for IHC studies involving triamcinolone treatment.

Signaling Pathways Modulated by Triamcinolone

Triamcinolone exerts its effects by influencing key signaling pathways involved in inflammation and fibrosis. Understanding these pathways is crucial for interpreting IHC results.







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